

# Cross-spectrum weed control of Thiencarbazone-methyl compared to other herbicides

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Thiencarbazone*

Cat. No.: *B109821*

[Get Quote](#)

## A Comparative Guide to the Cross-Spectrum Weed Control of Thiencarbazone-Methyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the herbicidal efficacy of **Thiencarbazone-methyl** with other commercially available herbicides. The information presented is collated from various scientific studies and is intended to provide a comprehensive overview of its performance, supported by experimental data and detailed protocols.

**Thiencarbazone-methyl** is a selective, systemic herbicide belonging to the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class.<sup>[1][2]</sup> Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is essential for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in susceptible plants.<sup>[3][4][5]</sup> This inhibition leads to the cessation of plant growth and eventual death.<sup>[2]</sup> **Thiencarbazone-methyl** offers both pre-emergent and post-emergent activity against a broad spectrum of grass and broadleaf weeds.<sup>[6][7]</sup> It is predominantly used in corn and wheat cultivation and is often formulated with a safener, such as cyprosulfamide, to enhance crop tolerance.<sup>[6][8]</sup> To broaden its weed control spectrum, it is frequently available in pre-packaged mixtures with other herbicides like isoxaflutole, tembotrione, foramsulfuron, and iodosulfuron.<sup>[6][9]</sup>

## Comparative Efficacy of Thiencarbazone-Methyl

The following tables summarize the quantitative data from various field trials, comparing the weed control efficacy of **Thiencarbazone**-methyl, both as a standalone active ingredient and in combination with other herbicides, against a range of common agricultural weeds.

### Table 1: Post-Emergent Efficacy of Standalone Thiencarbazone-Methyl vs. Other ALS-Inhibiting Herbicides

This table presents data from a study comparing the post-emergent efficacy of **Thiencarbazone**-methyl (TCM) with other ALS-inhibiting herbicides for the control of Ivyleaf morningglory (*Ipomoea hederacea*) and Broadleaf signalgrass (*Urochloa platyphylla*) 21 days after treatment (DAT).

| Weed Species          | Herbicide             | Application Rate<br>(lbs ai/acre) | Weed Control (%)<br>[10][11] |
|-----------------------|-----------------------|-----------------------------------|------------------------------|
| Ivyleaf morningglory  | Thiencarbazone-methyl | 0.03                              | 99                           |
| Thiencarbazone-methyl |                       | 0.06                              | 100                          |
| Imazethapyr           | -                     | < 99                              |                              |
| Chlorimuron           | -                     | < 99                              |                              |
| Nicosulfuron          | -                     | < 99                              |                              |
| Halosulfuron          | -                     | < 99                              |                              |
| Broadleaf signalgrass | Thiencarbazone-methyl | 0.03                              | 94                           |
| Thiencarbazone-methyl |                       | 0.06                              | 99                           |
| Imazethapyr           | -                     | < 94                              |                              |
| Chlorimuron           | -                     | < 94                              |                              |
| Nicosulfuron          | -                     | < 94                              |                              |
| Halosulfuron          | -                     | < 94                              |                              |

Note: Specific application rates for competitor herbicides were not provided in the source material, but were applied at labeled rates.

## Table 2: Pre-Emergent Efficacy of Thiencarbazone-methyl in Combination with Isoxaflutole in Corn

This table summarizes the pre-emergent control of various weeds 4 weeks after planting (WAP) using a pre-packaged mixture of **Thiencarbazone**-methyl (TCM) and Isoxaflutole, compared to a standard treatment of Atrazine plus S-metolachlor.

| Weed Species  | Herbicide Treatment               | Application Rate (g ai/ha) | Weed Control (%) |
|---|-----------------------------------|----------------------------|------------------|
| Barnyardgrass<br>( <i>Echinochloa crus-galli</i> )                                | TCM : Isoxaflutole<br>1820 + 1410 | 30 : 80<br>87-95           |                  |
| Atrazine + S-metolachlor  |                                   | 87-95                      |                  |
| Entireleaf morningglory<br>( <i>Ipomoea hederacea</i> var. <i>integriuscula</i> ) | TCM : Isoxaflutole                | 30 : 80                    | 87-95            |
| Atrazine + S-metolachlor  | 1820 + 1410                       | 87-95                      |                  |
| Rhizomatous johnsongrass<br>( <i>Sorghum halepense</i> )                          | TCM : Isoxaflutole                | 30 : 80                    | 74-76            |
| Atrazine + S-metolachlor  | 1820 + 1410                       | 67                         |                  |
| Palmer amaranth<br>( <i>Amaranthus palmeri</i> )                                  | TCM : Isoxaflutole                | 30 : 80                    | 87-95            |
| Atrazine + S-metolachlor  | 1820 + 1410                       | 87-95                      |                  |
| Velvetleaf ( <i>Abutilon theophrasti</i> )  | TCM : Isoxaflutole                | 30 : 80                    | 87-95            |
| Atrazine + S-metolachlor  | 1820 + 1410                       | 87-95                      |                  |

**Table 3: Post-Emergent Grass Weed Control with Thiencarbazone-methyl in Corn**

This table shows a comparison of post-emergent grass control with **Thiencarbazone-methyl** (TCM) against other herbicides at 28 days after treatment (DAT).

| Weed Species                 | Herbicide             | Application Rate (g ai/ha) | Weed Control (%) [12] |
|------------------------------|-----------------------|----------------------------|-----------------------|
| Fall panicum & Giant foxtail | Thiencarbazone-methyl | 15                         | 88-98                 |
| Tembotriione                 | 75                    | < 88                       |                       |
| Topramezone                  | 17                    | 88-98                      |                       |
| Nicosulfuron                 | 35                    | 88-98                      |                       |
| Glyphosate                   | 860                   | 88-98                      |                       |

## Experimental Protocols

A detailed methodology is crucial for the replication and validation of herbicide efficacy studies. The following is a synthesized protocol for a typical post-emergence herbicide field trial, based on common practices reported in the literature.[13][14][15][16][17][18][19][20]

### 1. Experimental Design and Site Selection:

- Trial Design: A randomized complete block design (RCBD) is typically employed with a minimum of three to four replications per treatment.
- Plot Size: Individual plots are established, with dimensions sufficient to minimize edge effects (e.g., 3 meters by 10 meters).
- Site Selection: The trial site is chosen based on a known and uniform infestation of the target weed species. Soil type, pH, and organic matter content are documented.

### 2. Treatments and Application:

- Herbicide Treatments: **Thiencarbazone-methyl** and comparator herbicides are applied at their recommended label rates. A non-treated control plot is included in each replication for

comparison. For phytotoxicity assessment, treatments may include double the recommended application rate.

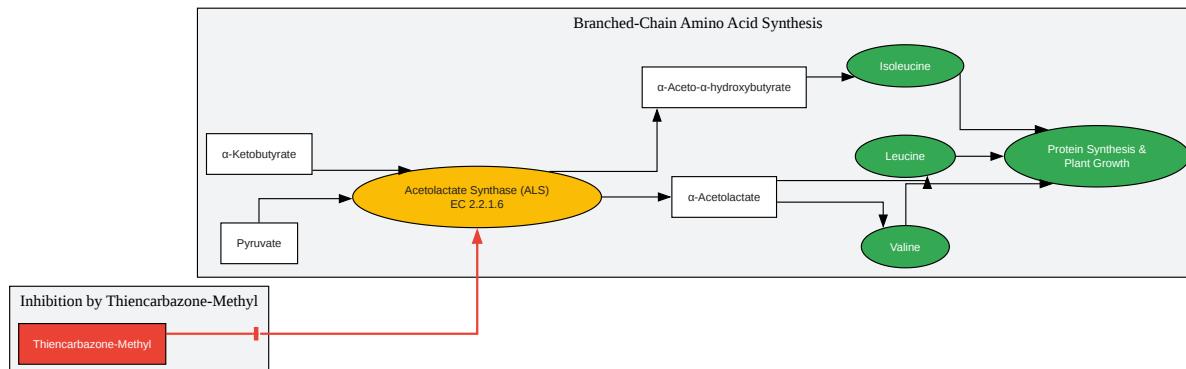
- Application Equipment: A calibrated research plot sprayer equipped with appropriate nozzles (e.g., flat-fan) is used to ensure uniform application.
- Spray Volume: A constant spray volume is maintained across all plots, typically between 150 to 200 liters per hectare.
- Application Timing: Herbicides are applied post-emergence when target weeds are at a specific growth stage (e.g., 2-4 leaf stage or a specified height, typically 2-4 inches).[21][22] The crop growth stage is also recorded.
- Environmental Conditions: Weather conditions at the time of application (temperature, relative humidity, wind speed, and direction) are recorded.

### 3. Data Collection and Analysis:

- Weed Control Efficacy: Visual assessments of percent weed control are conducted at specified intervals after treatment (e.g., 7, 14, 21, and 28 days after treatment). A rating scale of 0% (no control) to 100% (complete weed death) is used, comparing treated plots to the non-treated control.
- Crop Tolerance: Crop injury is visually assessed at the same intervals as weed control, noting any symptoms such as chlorosis, necrosis, or stunting.
- Weed Density and Biomass: In some studies, weed counts per unit area and/or the collection of above-ground weed biomass (dried to a constant weight) are performed for a more quantitative assessment.
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA), and treatment means are separated using a statistical test such as Fisher's Protected LSD or Tukey's HSD at a significance level of  $p \leq 0.05$ .

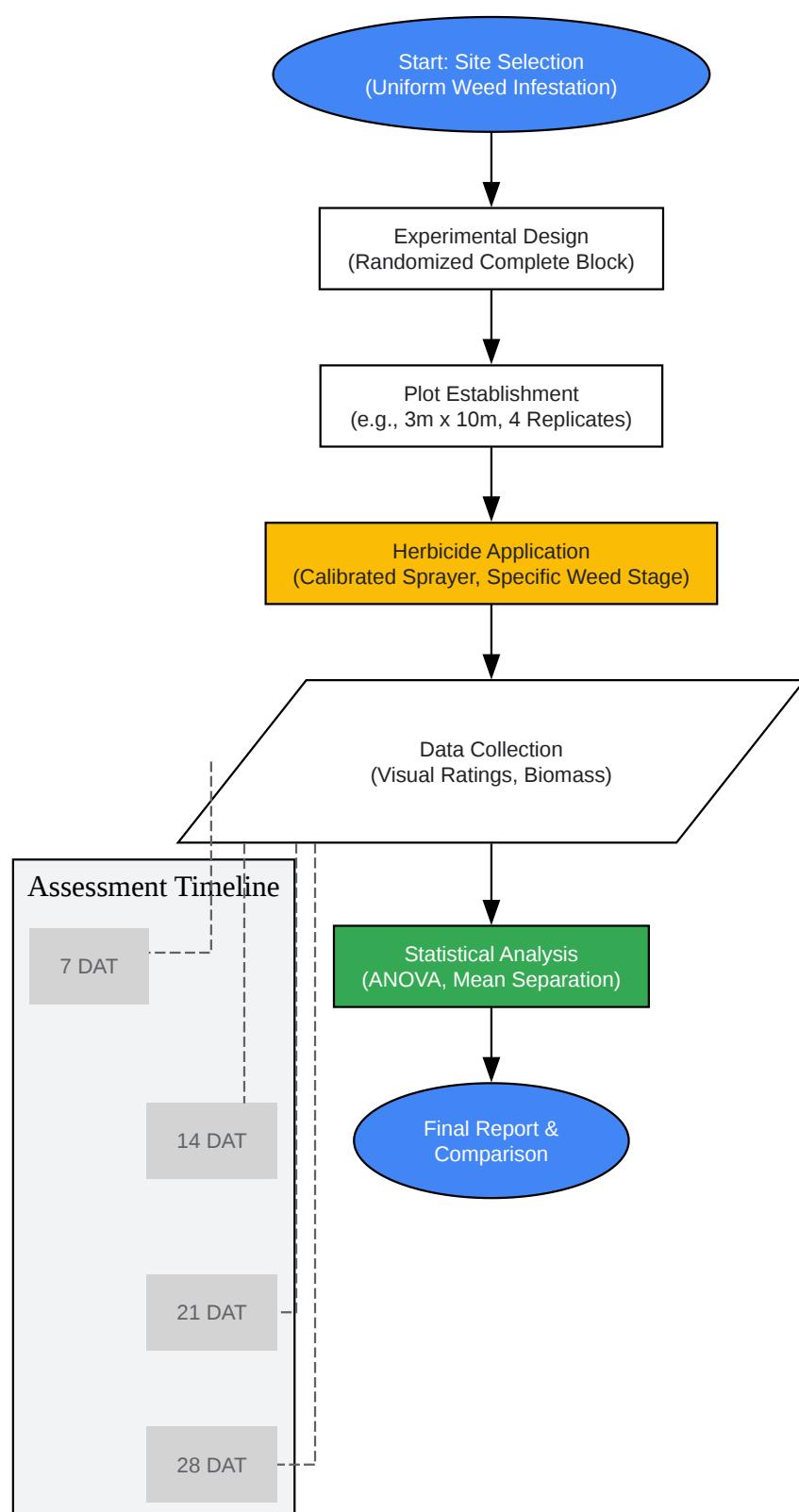
## Mandatory Visualizations

### Signaling Pathway of Thiencarbazone-Methyl

[Click to download full resolution via product page](#)

Caption: Mechanism of action of **Thiencarbazone**-methyl via inhibition of the ALS enzyme.

## Experimental Workflow for Herbicide Efficacy Trial

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. datcp.wi.gov [datcp.wi.gov]
- 2. chemicalwarehouse.com [chemicalwarehouse.com]
- 3. Home Page / Herbicide Symptoms Tool [herbicide-symptoms.ipm.ucanr.edu]
- 4. wssa.net [wssa.net]
- 5. Amino acid synthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 6. files.core.ac.uk [files.core.ac.uk]
- 7. Thiencarbazone Herbicide | Solutions Pest & Lawn [solutionsstores.com]
- 8. researchgate.net [researchgate.net]
- 9. Thiencarbazone-methyl (TCM) and Cyprosulfamide (CSA) – a new herbicide and a new safener for use in corn [openagrar.de]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. ncwss.org [ncwss.org]
- 13. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 14. resources.colead.link [resources.colead.link]
- 15. adama.com [adama.com]
- 16. eplanning.blm.gov [eplanning.blm.gov]
- 17. Protocols for Robust Herbicide Resistance Testing in Different Weed Species - PMC [pmc.ncbi.nlm.nih.gov]
- 18. hracglobal.com [hracglobal.com]
- 19. hin.com.au [hin.com.au]
- 20. nda.gov.za [nda.gov.za]
- 21. Considerations for Postemergence Herbicides [extension.sdsstate.edu]

- 22. Best practices for postemergence weed control [blog-crop-news.extension.umn.edu]
- To cite this document: BenchChem. [Cross-spectrum weed control of Thiencarbazone-methyl compared to other herbicides]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b109821#cross-spectrum-weed-control-of-thiencarbazone-methyl-compared-to-other-herbicides>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)